

effect of humidity and temperature on Clearfil Photo Bond performance in vitro

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Clearfil Photo Bond

Cat. No.: B1167523

[Get Quote](#)

Technical Support Center: Optimizing Clearfil Photo Bond Performance

This technical support center provides researchers, scientists, and drug development professionals with guidance on the in-vitro performance of **Clearfil Photo Bond**, focusing on the potential effects of environmental temperature and humidity. While direct research on **Clearfil Photo Bond** is limited, this guide synthesizes findings from related Clearfil products and general principles of dental adhesive chemistry to offer troubleshooting advice and frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What are the manufacturer's recommended storage and handling conditions for **Clearfil Photo Bond**?

A1: According to the manufacturer's documentation, **Clearfil Photo Bond** should be refrigerated when not in use.^{[1][2]} Before application, it is crucial to bring the adhesive to room temperature.^[1] It is also stressed that a dry operating field is essential to achieve proper adhesion.^{[1][3]}

Q2: How does temperature potentially affect the performance of **Clearfil Photo Bond**?

A2: While specific studies on **Clearfil Photo Bond** are not available, research on similar products like Clearfil SE Bond suggests that temperature can influence adhesive properties. Pre-heating some dental adhesives has been shown to potentially improve bond strength.[4][5][6][7] However, prolonged storage at elevated temperatures (e.g., 40°C for one year) can significantly decrease the bond strength of related Clearfil products.[8] For Clearfil SE Bond, one study found no significant difference in shear bond strength when applied at 4°C, 25°C, and 40°C, suggesting it is less sensitive to pre-heating than some other adhesives.[4][9]

Q3: What is the likely impact of humidity on the bond strength of **Clearfil Photo Bond**?

A3: High humidity is generally detrimental to the performance of dental adhesives.[10][11] Excess moisture on the tooth surface can interfere with the polymerization of the adhesive resin, leading to a weaker bond.[10] Studies on other self-etching adhesive systems have shown that a dry dentin surface and adequate air-drying time are critical factors for achieving optimal bond strength.[12][13] Therefore, maintaining a low-humidity environment during the application of **Clearfil Photo Bond** is critical for reliable in-vitro results.

Q4: Can I use **Clearfil Photo Bond** straight from the refrigerator?

A4: It is not recommended. The manufacturer advises bringing the product to room temperature before use.[1] Using a refrigerated adhesive may alter its viscosity and solvent evaporation characteristics, potentially compromising the bond quality.

Troubleshooting Guide

Problem: Consistently low or variable bond strength results.

Potential Cause	Troubleshooting Steps
Inadequate Moisture Control	<ul style="list-style-type: none">- Ensure the substrate surface is thoroughly dried with an air syringe before adhesive application.- Consider performing experiments in a controlled humidity environment if possible.- Use of a rubber dam is recommended in clinical settings to maintain a dry field, a principle that is important to replicate in vitro for consistent results.[1]
Incorrect Adhesive Temperature	<ul style="list-style-type: none">- Always allow Clearfil Photo Bond to reach room temperature for at least 15 minutes before use if it has been refrigerated.[14]- Avoid storing the adhesive at elevated temperatures for extended periods.[8]
Incomplete Solvent Evaporation	<ul style="list-style-type: none">- After applying the adhesive, gently air dry for 2-3 seconds to evaporate the volatile components, as per the manufacturer's instructions.[1][2]
Expired or Improperly Stored Material	<ul style="list-style-type: none">- Check the expiration date on the product packaging.- Ensure the bottle caps are tightly sealed immediately after use to prevent solvent evaporation and degradation.[1]

Data on the Effect of Temperature on Related Adhesive Systems

The following tables summarize the findings of in-vitro studies on other Clearfil products and universal adhesives, which may provide insights into the potential behavior of **Clearfil Photo Bond**.

Table 1: Mean Shear Bond Strength (MPa) of Clearfil SE Bond at Different Temperatures

Temperature	Mean Shear Bond Strength (MPa)	Standard Deviation (SD)
4°C	20.35	4.50
25°C	21.68	5.80
40°C	22.45	4.96

Data extracted from a study on bovine dentin. No statistically significant difference was found between the temperature groups for Clearfil SE Bond.[\[4\]](#)[\[9\]](#)

Table 2: Mean Microtensile Bond Strength (MPa) of Clearfil SE Bond After 1 Year of Storage at Different Temperatures

Storage Temperature	Mean Microtensile Bond Strength (MPa)	Standard Deviation (SD)
Control (Fresh)	35.4	12.5
4°C	33.7	10.9
23°C	31.9	11.2
40°C	24.1	9.8

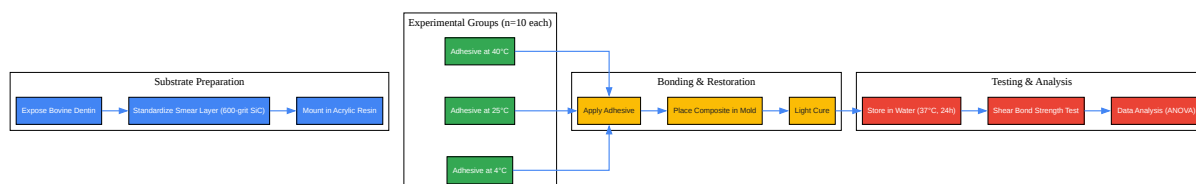
Data from a study on human pulp chamber dentin. Storage at 40°C for one year resulted in a statistically significant decrease in bond strength.[\[8\]](#)

Experimental Protocols

Protocol 1: Shear Bond Strength Testing of a Self-Etch Adhesive at Various Temperatures (Adapted from[\[4\]](#)[\[9\]](#))

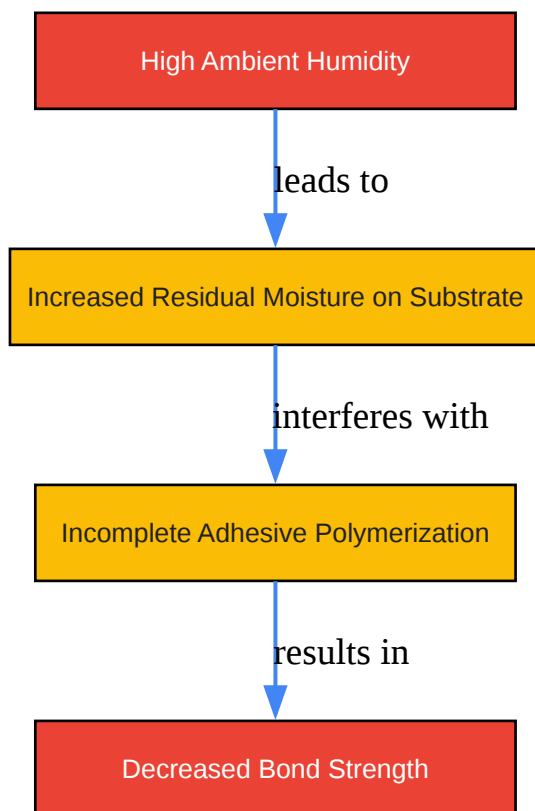
- Substrate Preparation:
 - Use bovine incisors and expose the mid-labial dentin surfaces by grinding with a diamond bur.
 - Create a standardized smear layer by polishing the dentin surface with 600-grit silicon carbide paper under water coolant.
 - Mount the teeth in acrylic resin blocks.
- Adhesive Application under Controlled Temperatures:
 - Store the adhesive system (e.g., Clearfil SE Bond) at the designated temperatures (4°C, 25°C, and 40°C) for at least 30 minutes prior to application.
 - Apply the adhesive to the prepared dentin surface according to the manufacturer's instructions.
- Composite Application and Curing:
 - Place a Teflon mold (e.g., 5 mm in diameter) onto the adhesive-coated surface.
 - Pack a composite resin (e.g., Z350) into the mold and light-cure according to the manufacturer's recommendations.
- Shear Bond Strength Testing:
 - Store the specimens in distilled water at 37°C for 24 hours.
 - Mount the specimens in a universal testing machine.
 - Apply a shear force to the base of the composite cylinder at a crosshead speed of 1 mm/min until failure.
 - Record the force at failure and calculate the shear bond strength in MPa.

Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for Shear Bond Strength Testing at Different Temperatures.



[Click to download full resolution via product page](#)

Caption: Postulated Effect of High Humidity on Adhesive Bond Strength.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. shastadentalsupply.com [shastadentalsupply.com]
- 2. shastadentalsupply.com [shastadentalsupply.com]
- 3. shastadentalsupply.com [shastadentalsupply.com]
- 4. The Effect of Temperature on Shear Bond Strength of Clearfil SE Bond and Adper Single Bond Adhesive Systems to Dentin - PMC [pmc.ncbi.nlm.nih.gov]
- 5. In Vitro Effect of Temperature on Dentin Bond Strength of Universal Adhesive Systems [scielo.sa.cr]
- 6. researchgate.net [researchgate.net]
- 7. In Vitro Effect of Temperature on Dentin Bond Strength of Universal Adhesive Systems [medigraphic.com]
- 8. Effect of Storage Temperature on Bond Strength of a Self-Etch Adhesive System to Pulp Chamber Dentin - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The Effect of Temperature on Shear Bond Strength of Clearfil SE Bond and Adper Single Bond Adhesive Systems to Dentin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The influence of moisture control on bond strength of composite resin treated with self-etching adhesive system [rde.ac]
- 11. The influence of absolute humidity on shear bond adhesion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Effect of moisture and drying time on the bond strength of the one-step self-etching adhesive system - PMC [pmc.ncbi.nlm.nih.gov]
- 14. kuraraynoritake.eu [kuraraynoritake.eu]

- To cite this document: BenchChem. [effect of humidity and temperature on Clearfil Photo Bond performance in vitro]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167523#effect-of-humidity-and-temperature-on-clearfil-photo-bond-performance-in-vitro]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com